Technical Guide: Ranitidine N,S-Dioxide Degradation Product Identification

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Compound of Interest

Compound Name:	*Ranitidine N,S-Dioxide*
CAS No.:	*1185237-42-6*
Cat. No.:	*B563833*

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Executive Summary

While recent regulatory scrutiny on Ranitidine has focused heavily on N-nitrosodimethylamine (NDMA) formation, the stability profile of the drug involves a complex network of oxidative degradation products. **Ranitidine N,S-Dioxide** ($C_{13}H_{22}N_4O_5S$) is a bis-oxidized impurity formed when both the tertiary amine and the thioether moieties undergo oxidation.

This guide provides a rigorous technical framework for identifying this specific impurity. Unlike the monosubstituted N-oxide or S-oxide, the N,S-dioxide represents a higher state of oxidative stress, often indicative of aggressive forced degradation conditions or improper storage in the presence of reactive oxygen species (ROS). Accurate identification requires high-resolution mass spectrometry (HRMS) or triple-quadrupole (QqQ) screening to distinguish it from isobaric interferences and related degradants.

Chemical Basis & Formation Mechanism

Structural Chemistry

Ranitidine contains two primary sites susceptible to oxidation:

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- The Thioether Sulfur: Easily oxidized to a sulfoxide (S-oxide) and subsequently to a sulfone.
- The Tertiary Amine (Dimethylamino group): Susceptible to N-oxidation to form an N-oxide.

The **Ranitidine N,S-Dioxide** is the product of simultaneous or sequential oxidation at both sites.

- Parent Molecule: Ranitidine (MW 314.40 Da)
- Target Impurity: **Ranitidine N,S-Dioxide** (MW 346.40 Da)
- Net Change: +32 Da (Addition of two Oxygen atoms)

Degradation Pathway

The formation typically follows a stepwise oxidation. Under mild oxidative stress (e.g., ambient air, trace peroxides in excipients), the S-oxide (Ranitidine Impurity C) or N-oxide (Ranitidine Impurity E) forms first. Under strong oxidative conditions (e.g., H_2O_2 forced degradation), these intermediates convert to the N,S-dioxide.

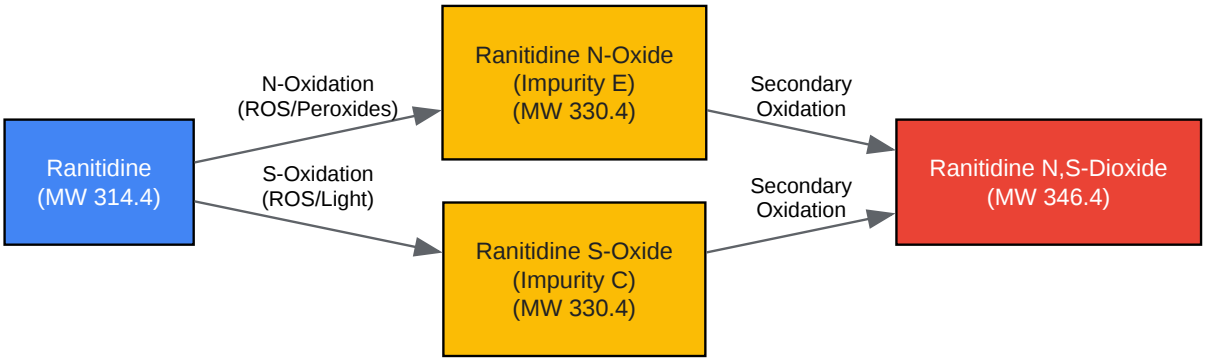

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Figure 1: Oxidative degradation pathways leading to **Ranitidine N,S-Dioxide**.

Analytical Strategy: LC-MS/MS Identification

Mass Spectrometry Characteristics

Identification relies on the mass shift of +32 Da relative to the parent drug.

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- Ionization Mode: Electrospray Ionization (ESI), Positive Mode (+).
- Precursor Ion ($[M+H]^+$): 347.14 m/z
- Key Fragmentation Pattern:
  - The N-oxide moiety typically exhibits a characteristic loss of oxygen (-16 Da) or elimination of the dimethylhydroxylamine group.
  - The S-oxide (sulfoxide) moiety often shows a characteristic loss of sulfenic acid or cleavage adjacent to the sulfur.

Predicted MRM Transitions (Method Development Starting Point):

- Quantifier: 347.1 → 284.1 (Loss of CH_3-N(OH)-CH_3 or combined loss of O and dimethylamine fragments).
- Qualifier 1: 347.1 → 331.1 (Loss of single Oxygen, characteristic of N-oxides).
- Qualifier 2: 347.1 → 176.1 (Characteristic nitroethediamine backbone fragment, often conserved).

Chromatographic Separation

The N,S-dioxide is significantly more polar than the parent Ranitidine due to the two added oxygen atoms.

- Column: C18 or Phenyl-Hexyl (for enhanced selectivity).
- Retention Time: Expect the N,S-dioxide to elute earlier (lower

) than Ranitidine, and likely distinct from the mono-oxides.

Experimental Protocol: Isolation & Detection

This protocol describes a self-validating workflow to generate the impurity in situ for retention time confirmation and MS tuning if a certified reference standard is unavailable.

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Reagents & Equipment[1][2]

- System: UHPLC coupled to QqQ or Q-TOF MS.
- Mobile Phase A: 10 mM Ammonium Acetate (pH 5.0).
- Mobile Phase B: Acetonitrile (LC-MS Grade).
- Oxidant: 30% Hydrogen Peroxide (H_2O_2).

In-Situ Generation (Forced Degradation)

- Preparation: Dissolve Ranitidine HCl (1 mg/mL) in water.
- Stress: Add H_2O_2 to a final concentration of 3%. Incubate at room temperature for 2-4 hours.
- Quench: Neutralize with catalase or dilute immediately prior to injection to prevent column damage.
- Analysis: Inject the stressed sample alongside a control (unstressed) to identify the new peak at m/z 347.

LC-MS/MS Method Parameters

Parameter	Setting	Rationale
Column	Agilent Zorbax Eclipse Plus C18 (2.1 x 50mm, 1.8 µm)	High resolution for polar degradants.
Flow Rate	0.4 mL/min	Optimal for ESI sensitivity.
Gradient	5% B (0-1 min) → 30% B (5 min) → 90% B (6 min)	Slow gradient at start to separate polar oxides.
Source Temp	350°C	Ensure efficient desolvation.
Capillary Voltage	3500 V	Standard positive mode setting.

Analytical Workflow Diagram

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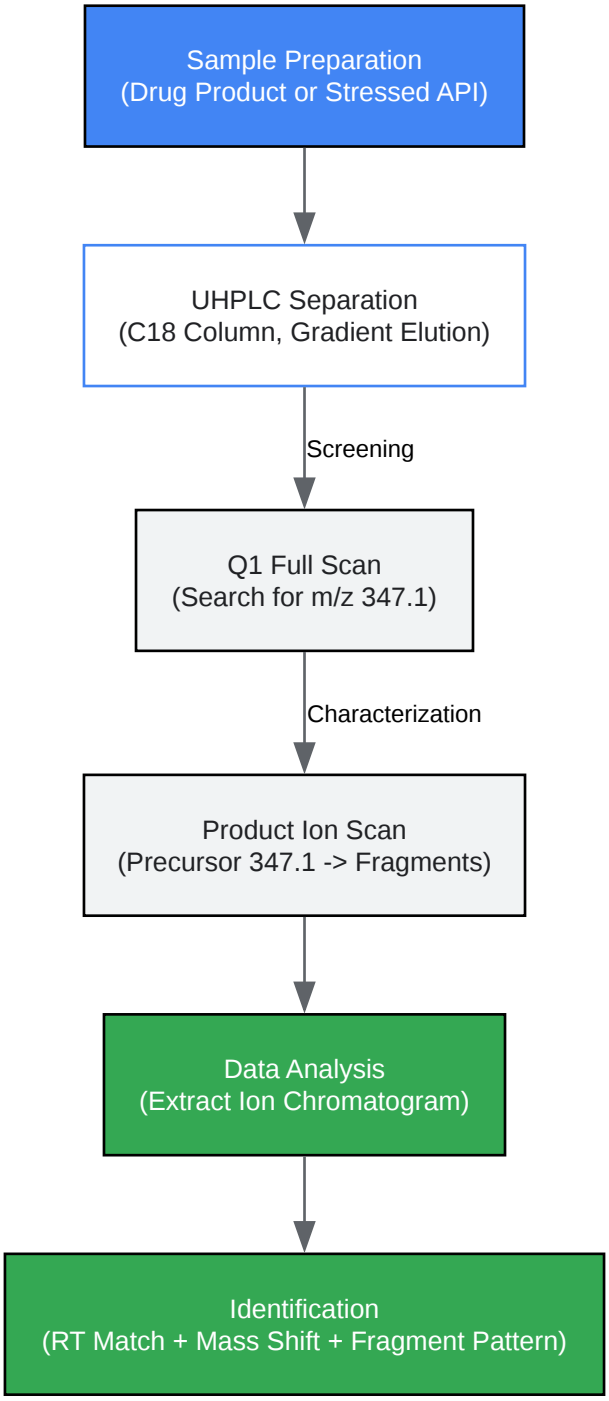

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Figure 2: Step-by-step analytical workflow for identifying **Ranitidine N,S-Dioxide**.

Data Presentation & Interpretation

When reporting results, organize the data to demonstrate specificity.

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Table 1: Comparative Mass Spectral Data

Compound	Precursor Ion $[M+H]^+$	Key Fragments (m/z)	Retention Behavior (Relative to API)
Ranitidine (API)	315.1	176.1, 130.1	1.00 (Reference)
Ranitidine N-Oxide	331.1	315.1 (-O), 284.1	~0.8 - 0.9 (Earlier)
Ranitidine S-Oxide	331.1	176.1, variable	~0.5 - 0.7 (Much Earlier)
Ranitidine N,S-Dioxide	347.1	331.1, 315.1, 176.1	< 0.5 (Most Polar)

Interpretation Note: The N,S-dioxide is highly polar. If your method uses a high-aqueous start (e.g., 95% water), this impurity will elute very early, potentially in the void volume if the column retention is insufficient. Use a column compatible with 100% aqueous conditions (e.g., HSS T3 or Polar C18) if retention is poor.

References

- PubChem. **Ranitidine N,S-Dioxide** (Compound Summary). National Library of Medicine. Available at: [Link]
- European Directorate for the Quality of Medicines & HealthCare (EDQM). Ranitidine Hydrochloride Monograph (Impurities). European Pharmacopoeia.[1][2] (General reference for Ranitidine impurity profiling standards).
- U.S. Food and Drug Administration (FDA). Liquid Chromatography-High Resolution Mass Spectrometry (LC-HRMS) Method for the Determination of NDMA in Ranitidine. (Context for oxidative degradation and MS methodology). Available at: [Link]

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Sources

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- 2. synthinkchemicals.com [synthinkchemicals.com]
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